

Tridecanedioic acid CAS number and molecular structure.

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Compound of Interest

Compound Name: Tridecanedioic acid

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Tridecanedioic Acid: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Abstract

Tridecanedioic acid, also known as brassylic acid, is a dicarboxylic acid with the chemical formula $C_{13}H_{24}O_4$. This guide provides an in-depth overview of its chemical properties, molecular structure, synthesis methodologies, and potential applications, particularly within the realms of polymer chemistry and as a subject of interest in biological research. Detailed experimental protocols for its synthesis via fermentation and ozonolysis are provided, alongside a summary of its known biological activities and safety information.

Core Chemical and Physical Properties

Tridecanedioic acid is identified by the CAS number 505-52-2.[1][2] It is a white to pale yellow crystalline powder with a melting point of approximately $113^{\circ}C$. [1] The compound is also referred to as 1,11-Undecanedicarboxylic acid.[2]

Molecular Structure

The molecular structure of **tridecanedioic acid** consists of a thirteen-carbon aliphatic chain with carboxylic acid groups at both termini.

Molecular Formula: $C_{13}H_{24}O_4$

Molecular Weight: 244.33 g/mol [2]

Synonyms: Brassylic Acid, 1,11-Undecanedicarboxylic acid, 1,13-**Tridecanedioic acid**[2]

Physicochemical Data

Property	Value	Reference
CAS Number	505-52-2	[1][2]
Molecular Formula	$C_{13}H_{24}O_4$	[2]
Molecular Weight	244.33 g/mol	[2]
Melting Point	113°C	[1]
Appearance	White to Pale yellow red Crystal - Powder	[1]
Solubility	Not specified in the provided results.	

Synthesis and Manufacturing

Tridecanedioic acid can be produced through both biotechnological and chemical synthesis routes. The two primary methods are fermentation using specific yeast strains and the ozonolysis of erucic acid.

Fermentation Synthesis

A common method for the production of **tridecanedioic acid** is through fermentation utilizing the yeast *Candida tropicalis*. [3][4] This bioprocess can be optimized to achieve high yields.

This protocol is a generalized representation based on available literature. Specific parameters may require optimization.

1. Strain and Media Preparation:

- Microorganism: A high-yielding mutant strain of *Candida tropicalis* is typically used. [3][4]

- Seed Medium (YEPD):
 - Glucose: 20 g/L
 - Peptone: 20 g/L
 - Yeast Extract: 10 g/L[5]
- Fermentation Medium:
 - Carbon Source (e.g., glucose, dodecane): Concentrations to be optimized.[5]
 - Nitrogen Source (e.g., $(\text{NH}_4)_2\text{SO}_4$): ~1 g/L[5]
 - Other components: KH_2PO_4 (~8 g/L), $\text{Na}_2\text{HPO}_4 \cdot 12\text{H}_2\text{O}$ (~10.08 g/L), NaCl (~2 g/L), Urea (~3 g/L), $\text{MgSO}_4 \cdot 7\text{H}_2\text{O}$ (~6.15 g/L), and trace elements like VB₁ (~0.2 g/L).[5]

2. Inoculum Development:

- Inoculate a single colony of *C. tropicalis* into the seed medium.
- Incubate at 30°C with shaking at approximately 220 rpm for 12 hours.[5]

3. Fermentation Process:

- Transfer the seed culture to the fermentation medium in a bioreactor.
- Maintain the temperature at 30°C and agitation at 220 rpm.[5]
- Control the pH, which is a critical parameter. A strategy of programmed incremental pH increase from 7.2 to 8.1 during the production phase has been shown to enhance yield.[6]
- The fermentation is typically run for an extended period, for example, up to 144 hours.[4]

4. Downstream Processing and Purification:

- At the end of the fermentation, adjust the pH of the broth to 12 with NaOH and heat at 80°C for 3 hours.[5]

- Centrifuge the mixture to separate the cells.[\[5\]](#)
- Take the supernatant and adjust the pH to 2-3 to precipitate the **tridecanedioic acid**.[\[5\]](#)
- The precipitate can be further purified by recrystallization.
- Membrane filtration techniques such as microfiltration and ultrafiltration can be employed to remove cell debris and proteins from the fermentation broth before precipitation.[\[7\]](#)[\[8\]](#)

Chemical Synthesis: Ozonolysis of Erucic Acid

Ozonolysis is a chemical method used to cleave the double bond in erucic acid to produce **tridecanedioic acid** and pelargonic acid.[\[9\]](#)

This protocol provides a general outline of the ozonolysis process.

1. Reaction Setup:

- Dissolve erucic acid in a suitable solvent, such as methanol.[\[10\]](#)
- Cool the reaction mixture to a low temperature (e.g., 0°C).[\[11\]](#)

2. Ozonolysis:

- Bubble a stream of ozone-enriched oxygen through the solution.[\[12\]](#) The reaction is typically rapid.

3. Work-up and Oxidation:

- After the ozonolysis is complete, the resulting ozonides are decomposed.
- An oxidative work-up is required to convert the cleavage products to carboxylic acids. This can be achieved using hydrogen peroxide in formic acid.[\[10\]](#)

4. Product Isolation and Purification:

- After the reaction, the solvent is removed.

- The desired **tridecanedioic acid** can be isolated from the reaction mixture, often through extraction and subsequent crystallization.

Biological Activity and Applications in Drug Development

While **tridecanedioic acid** is primarily used in the polymer and fragrance industries, there is emerging interest in its biological activities.

Antimicrobial Properties

A study has reported the antibacterial activity of tridecanoic acid methyl ester, a derivative of **tridecanedioic acid**.^[13] The compound demonstrated broad-spectrum activity against both Gram-positive and Gram-negative enteropathogenic bacteria.^[13] The mechanism of action was suggested to involve the disruption of the bacterial cell membrane, leading to leakage of cellular contents and cell lysis.^[13] In silico molecular docking studies indicated a strong binding affinity to E. coli DNA Gyrase B.^[13]

Role in Drug Delivery Systems

Dicarboxylic acids, including **tridecanedioic acid**, are monomers used in the synthesis of biodegradable polymers like polyamides (nylons) and polyesters.^[14] These polymers can be formulated into various drug delivery systems, such as nanoparticles and microparticles, to achieve controlled release of therapeutic agents.^{[14][15][16][17]} The properties of the resulting polymer, and thus its suitability for drug delivery, can be tuned by the choice of the dicarboxylic acid and the corresponding co-monomer.

Signaling Pathways

Currently, there is a lack of specific research directly implicating **tridecanedioic acid** in the modulation of specific cellular signaling pathways in mammalian cells. Research on the biological effects of fatty acids and their derivatives suggests that they can influence various signaling cascades, including those involved in inflammation and metabolism.^{[18][19][20][21][22]} However, dedicated studies on **tridecanedioic acid** are needed to elucidate any specific roles.

Toxicology and Safety

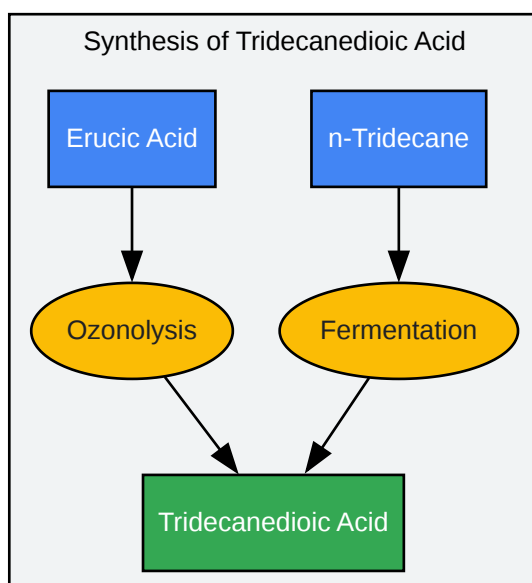
Safety data sheets for **tridecanedioic acid** indicate that it can cause skin irritation and serious eye irritation.[1] It is recommended to handle the compound with appropriate personal protective equipment, including gloves and eye protection.[1] In case of contact, the affected area should be washed thoroughly with water.[1] The product is not classified as acutely toxic.[23] No carcinogenic, mutagenic, or reproductive toxic effects have been reported.[23]

Conclusion

Tridecanedioic acid is a versatile dicarboxylic acid with established applications in the chemical industry and emerging potential in the life sciences. Its synthesis through both fermentation and chemical methods offers flexibility in production. While its role in drug development is currently centered on its use as a monomer for biodegradable polymers, the nascent research into its biological activities may open new avenues for its application as a bioactive molecule. Further investigation into its effects on cellular signaling pathways and its toxicological profile will be crucial for realizing its full potential in the pharmaceutical and biomedical fields.

Diagrams

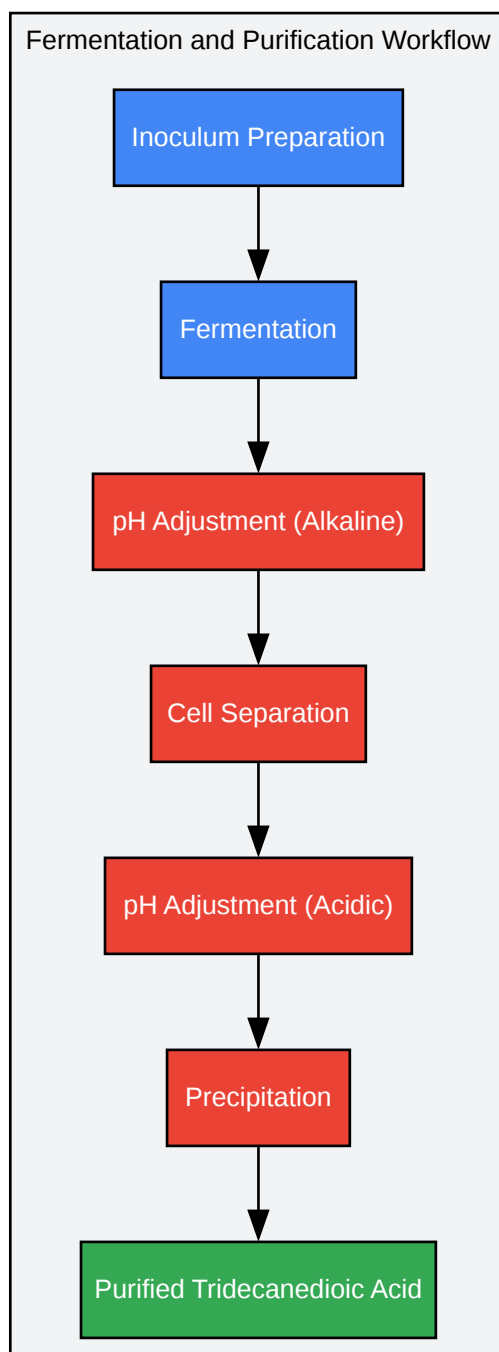
Logical Relationship: Synthesis of Tridecanedioic Acid



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Caption: Synthesis routes for **tridecanedioic acid**.

Experimental Workflow: Fermentation and Purification



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Caption: Workflow for fermentation and purification.

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